

Technical Guide: Spectroscopic Data & Characterization of 2,1-Benzoxazole-3-carbonyl Chloride

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Compound of Interest

Compound Name:	2,1-Benzoxazole-3-carbonyl chloride
CAS No.:	535992-89-3
Cat. No.:	B12881577

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Executive Summary & Compound Profile

2,1-Benzoxazole-3-carbonyl chloride is a reactive electrophile derived from the privileged 2,1-benzisoxazole (anthranil) scaffold. It serves as a critical intermediate in the synthesis of pharmacologically active agents, particularly in the development of antipsychotics (e.g., risperidone analogs) and antimicrobial agents.

Due to the high reactivity of the acyl chloride moiety and the thermal lability of the anthranil ring, direct isolation for spectroscopic analysis requires anhydrous conditions and rapid handling. This guide details the expected spectral signatures based on the precursor (2,1-benzoxazole-3-carboxylic acid) and functional group transformations.

Chemical Identity

Property	Detail
IUPAC Name	2,1-Benzoxazole-3-carbonyl chloride
Common Name	Anthranil-3-carbonyl chloride
CAS Number	Not widely listed (Precursor Acid: 642-91-1)
Molecular Formula	
Molecular Weight	181.58 g/mol
Appearance	Pale yellow to tan solid (moisture sensitive)

Synthesis & Sample Preparation

To obtain reliable spectroscopic data, the compound must be synthesized in situ or freshly prepared, as it hydrolyzes rapidly to the parent acid upon exposure to atmospheric moisture.

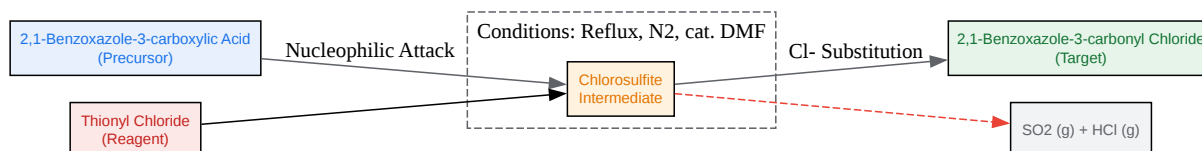
Synthetic Protocol

The standard generation involves the chlorination of 2,1-benzoxazole-3-carboxylic acid using thionyl chloride (

).

- Reagents: 2,1-Benzoxazole-3-carboxylic acid (1.0 eq), Thionyl Chloride (5.0 eq), cat. DMF. [\[1\]](#)
- Conditions: Reflux for 1-2 hours under atmosphere.
- Isolation: Removal of excess under reduced pressure (azeotrope with toluene recommended).
- Handling: Dissolve immediately in (anhydrous) for NMR or use neat for IR (ATR in glovebox).

Workflow Diagram



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Caption: Synthesis pathway converting the carboxylic acid to the acid chloride via nucleophilic acyl substitution.

Spectroscopic Analysis (NMR, IR, MS)[2]

A. Nuclear Magnetic Resonance (NMR)

The conversion from acid to acid chloride induces specific chemical shift changes, primarily deshielding the protons and carbons spatially close to the carbonyl group (anisotropy effect).

H NMR (Proton) – Predicted in

The 2,1-benzoxazole ring system typically displays an ABCD aromatic pattern.

Position	Multiplicity	Shift (, ppm)	Assignment Logic
H-4	Doublet (d)	8.25 – 8.45	Diagnostic Peak. The proton peri to the carbonyl group is significantly deshielded by the strong electron-withdrawing nature and anisotropy of the -COCl group.
H-7	Doublet (d)	7.80 – 7.95	Deshielded by the adjacent ring oxygen and the aromatic system.
H-5	Triplet/Multiplet	7.50 – 7.65	Aromatic resonance, typically the most upfield of the set.
H-6	Triplet/Multiplet	7.60 – 7.75	Aromatic resonance.

Key Distinction: In the precursor carboxylic acid, H-4 typically appears around 8.0–8.1 ppm. The shift to ~8.3+ ppm is a clear indicator of successful conversion to the acid chloride.

C NMR (Carbon) – Predicted in

Carbon Type	Shift (, ppm)	Notes
C=O (Carbonyl)	160.0 – 164.0	Acid chloride carbonyls typically resonate slightly upfield of their acid counterparts due to the shielding effect of the chlorine atom's electron cloud, despite the inductive withdrawal.
C-3 (Ring)	155.0 – 158.0	Quaternary carbon attached to the carbonyl.
C-7a (Bridge)	148.0 – 152.0	Oxygen-bearing quaternary carbon.
Ar-CH	115.0 – 135.0	Aromatic methine carbons.

B. Infrared Spectroscopy (FT-IR)

IR is the most rapid method to confirm the formation of the acid chloride functionality.

Frequency ()	Intensity	Assignment
1760 – 1790	Strong	C=O Stretch (Acid Chloride). This is the primary diagnostic band. It appears at a significantly higher frequency than the acid precursor (which appears ~1680–1700).
1620 – 1640	Medium	C=N / C=C Ring Stretch (Characteristic of Anthranils).
1530 – 1550	Medium	asymmetric stretch (if nitro-substituted) or skeletal ring vibrations.
1000 – 1200	Weak/Med	N-O Stretch (Isoxazole ring).
~750	Strong	C-Cl Stretch (often obscured in fingerprint region).

Validation Check: The disappearance of the broad O-H stretch (2500–3300

) of the carboxylic acid confirms the consumption of the starting material.

C. Mass Spectrometry (MS)

The mass spectrum of **2,1-benzoxazole-3-carbonyl chloride** will show a characteristic isotope pattern due to Chlorine (

and

).

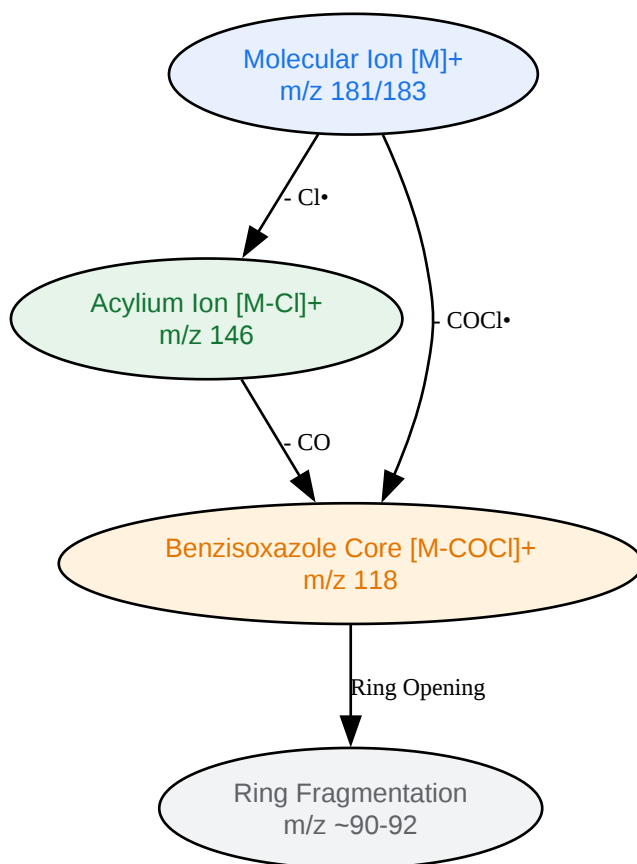
- Ionization Mode: EI (Electron Impact) or ESI+ (in non-nucleophilic solvents).
- Molecular Ion (

): 181 (100%) and 183 (33%).

Fragmentation Pathway

The anthranil ring is known to undergo specific fragmentations, often losing CO or rearranging.

- 181 (): Parent peak.
- 146 (): Acylium ion formation (). This is usually the base peak in ESI.
- 118 (): Loss of the carbonyl chloride group to leave the benzisoxazole radical/cation.
- 90/91: Further fragmentation of the heterocyclic ring (loss of CO/HCN).



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Caption: Proposed fragmentation pathway for **2,1-benzoxazole-3-carbonyl chloride** under Electron Impact (EI).

References

- Synthesis of Anthranils: Więśław, M., et al. (2015).[2] General synthesis of 2,1-benzisoxazoles (anthranils) from nitroarenes. Molecular Diversity. [Link](#)
- Acid Chloride Mechanisms: Master Organic Chemistry. Thionyl Chloride (SOCl₂) – Reaction With Carboxylic Acids. [Link](#)
- Precursor Data: Sigma-Aldrich. 2,1-Benzisoxazole-3-carboxylic acid Product Sheet. [Link](#)
- Spectroscopic Tables: BenchChem. Spectroscopic data predictions for Benzoyl Chlorides. [Link](#)

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Sources

- 1. General synthesis of 2,1-benzisoxazoles (anthranils) from nitroarenes and benzylic C–H acids in aprotic media promoted by combination of strong bases and silylating agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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